

Personal protective equipment for handling 1,3-Dibromobenzene

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Compound of Interest

Compound Name: 1,3-Dibromobenzene

Cat. No.: B047543

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Essential Safety and Handling Guide for 1,3-Dibromobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **1,3-Dibromobenzene** (CAS No. 108-36-1). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

1,3-Dibromobenzene is a combustible liquid that can cause skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2][3]} It is crucial to use appropriate personal protective equipment (PPE) to prevent exposure.

Table 1: Personal Protective Equipment (PPE) for Handling **1,3-Dibromobenzene**

PPE Category	Specifications
Eye and Face Protection	Chemical safety goggles or safety glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133 standards.[2][4] A face shield may be required for splash hazards.
Skin Protection	Solvent-resistant gloves (e.g., nitrile rubber, Viton®) inspected before use.[5] A flame-resistant lab coat worn over cotton clothing and buttoned.[6] A chemical-resistant apron for splash hazards.[6]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood is mandatory.[2][6] If engineering controls are insufficient, a NIOSH-approved respirator with organic vapor cartridges is required.[4][6]
Foot Protection	Closed-toe, closed-heel shoes made of a non-porous material.[6]

Physical and Chemical Properties

Understanding the physical and chemical properties of **1,3-Dibromobenzene** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of **1,3-Dibromobenzene**

Property	Value
Appearance	Colorless to light brown clear liquid[4]
Molecular Formula	C ₆ H ₄ Br ₂
Molecular Weight	235.90 g/mol [7]
Boiling Point	218-219 °C[8]
Melting Point	-7 °C[8]
Flash Point	93.4 °C (200.1 °F) - closed cup[8]
Density	1.952 g/mL at 25 °C[8]
Vapor Pressure	7 hPa at 66 °C[4]
Water Solubility	0.068 g/L[4]
InChI Key	JSRLURSZEMLAFO-UHFFFAOYSA-N[8]

Operational Plan: Step-by-Step Handling Protocol

3.1. Preparation and Engineering Controls:

- Work Area: All work with **1,3-Dibromobenzene** must be conducted in a designated area, such as a chemical fume hood.[6] Ensure the work area is clean and free of incompatible materials, particularly strong oxidizing agents.[2][5]
- Emergency Equipment: Verify that a safety shower and eyewash station are readily accessible and operational.[2][6] Have appropriate fire extinguishing media (e.g., CO₂, dry chemical, or foam) available.[6]

3.2. Handling the Chemical:

- Don PPE: Before handling, put on all required PPE as detailed in Table 1.
- Dispensing: Carefully weigh or measure the compound within the fume hood. Use non-sparking tools.[6]

- During Reaction: Keep reaction vessels properly contained and shielded.

3.3. Storage:

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[5\]](#)

Spill Management Plan

In the event of a spill, follow these steps to ensure a safe and effective cleanup.

4.1. Immediate Actions:

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Ventilate: Increase ventilation to the area by opening sashes in fume hoods.

4.2. Spill Cleanup Procedure:

- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[\[9\]](#) Do not use combustible materials like paper towels to absorb the spill.[\[10\]](#)
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[\[4\]](#)[\[11\]](#)
- Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.
- Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[4\]](#)[\[12\]](#)

Caption: Workflow for handling a **1,3-Dibromobenzene** spill.

First Aid Measures

Immediate medical attention is required in case of exposure.

Table 3: First Aid Procedures for **1,3-Dibromobenzene** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[4]
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4]

Disposal Plan

All waste containing **1,3-Dibromobenzene** must be treated as hazardous waste.

- **Waste Collection:** Collect all waste, including contaminated absorbent materials and disposable PPE, in a designated, properly labeled, and sealed container.
- **Disposal:** Dispose of the hazardous waste through a licensed disposal company.[4] Do not dispose of it down the drain.[4] Follow all local, state, and federal regulations for hazardous waste disposal.[2] Contaminated packaging should also be disposed of as unused product.
[4]

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